

Demethylsonchifolin: A Technical Whitepaper on its Role as a Sesquiterpenoid

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Compound of Interest

Compound Name: Demethylsonchifolin

Cat. No.: B12315830

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Abstract

Demethylsonchifolin is a naturally occurring sesquiterpenoid lactone isolated from *Smallanthus sonchifolius*. While specific research on **demethylsonchifolin** is limited, its structural class, the melampolide-type sesquiterpenoids, is the subject of extensive investigation for a range of biological activities. This technical guide provides a comprehensive overview of **demethylsonchifolin**, placing it within the broader context of related, well-studied sesquiterpenoids from the same plant source. This document will detail the known biological activities, potential mechanisms of action, and relevant experimental protocols associated with these compounds, offering a valuable resource for researchers interested in the therapeutic potential of this class of natural products.

Introduction to Demethylsonchifolin and Sesquiterpenoids

Demethylsonchifolin is classified as a sesquiterpenoid, a diverse class of C₁₅ terpenoids derived from the assembly of three isoprene units. These compounds are widely distributed in the plant kingdom and are known to possess a vast array of biological activities.

Demethylsonchifolin is specifically a melampolide-type sesquiterpene lactone, a subclass characterized by a germacrane skeleton. It is isolated from the leaves of *Smallanthus sonchifolius* (yacon), a plant traditionally used in folk medicine.

While direct biological data for **demethylsonchifolin** is not extensively available in current literature, several other sesquiterpenoid lactones isolated from *Smallanthus sonchifolius*, such as enhydrin, uvedalin, and polymatin B, have been studied for their significant biological effects, including trypanocidal and antimicrobial properties. This guide will leverage the data on these closely related compounds to infer the potential biological role and mechanisms of action of **demethylsonchifolin**.

Physicochemical Properties of Demethylsonchifolin

Property	Value	Reference
CAS Number	956384-55-7	[1]
Molecular Formula	C ₂₀ H ₂₄ O ₆	[2]
Molecular Weight	360.401 g/mol	[2]
Boiling Point	563.2±50.0 °C at 760 mmHg	[2]
Density	1.2±0.1 g/cm ³	[2]
Flash Point	198.0±23.6 °C	

Biological Activities of Related Sesquiterpenoids from *Smallanthus sonchifolius*

Due to the limited specific data on **demethylsonchifolin**, this section summarizes the reported biological activities of other structurally similar sesquiterpenoid lactones isolated from *Smallanthus sonchifolius*. These findings provide a strong basis for predicting the potential therapeutic applications of **demethylsonchifolin**.

Trypanocidal Activity

Several sesquiterpenoid lactones from *S. sonchifolius* have demonstrated potent activity against *Trypanosoma cruzi*, the parasite responsible for Chagas disease.

Compound	IC ₅₀ (μM) vs. Epimastigotes	IC ₅₀ (μM) vs. Amastigotes	CC ₅₀ (μM) on Vero cells	Selectivity Index (Amastigote/Vero)
Enhydrin	0.84	5.17	46.5	9.0
Uvedalin	1.09	3.34	46.8	14.0
Polymatin B	4.90	9.02	147.3	16.3

Data sourced from a study on the trypanocidal activity of sesquiterpene lactones from *Smallanthus sonchifolius*.

Antimicrobial Activity

Melampolide-type sesquiterpenoids from *S. sonchifolius* have also been shown to possess antimicrobial properties.

Compound	Minimal Inhibitory Weight (mg) vs. <i>Bacillus subtilis</i>
Fluctuanin	25
Uvedalin	50
Sonchifolin	100
Enhydrin	100
8β-tigloyloxymelampolid-14-oic acid methyl ester	50
8β-methacryloyloxymelampolid-14-oic acid methyl ester	25

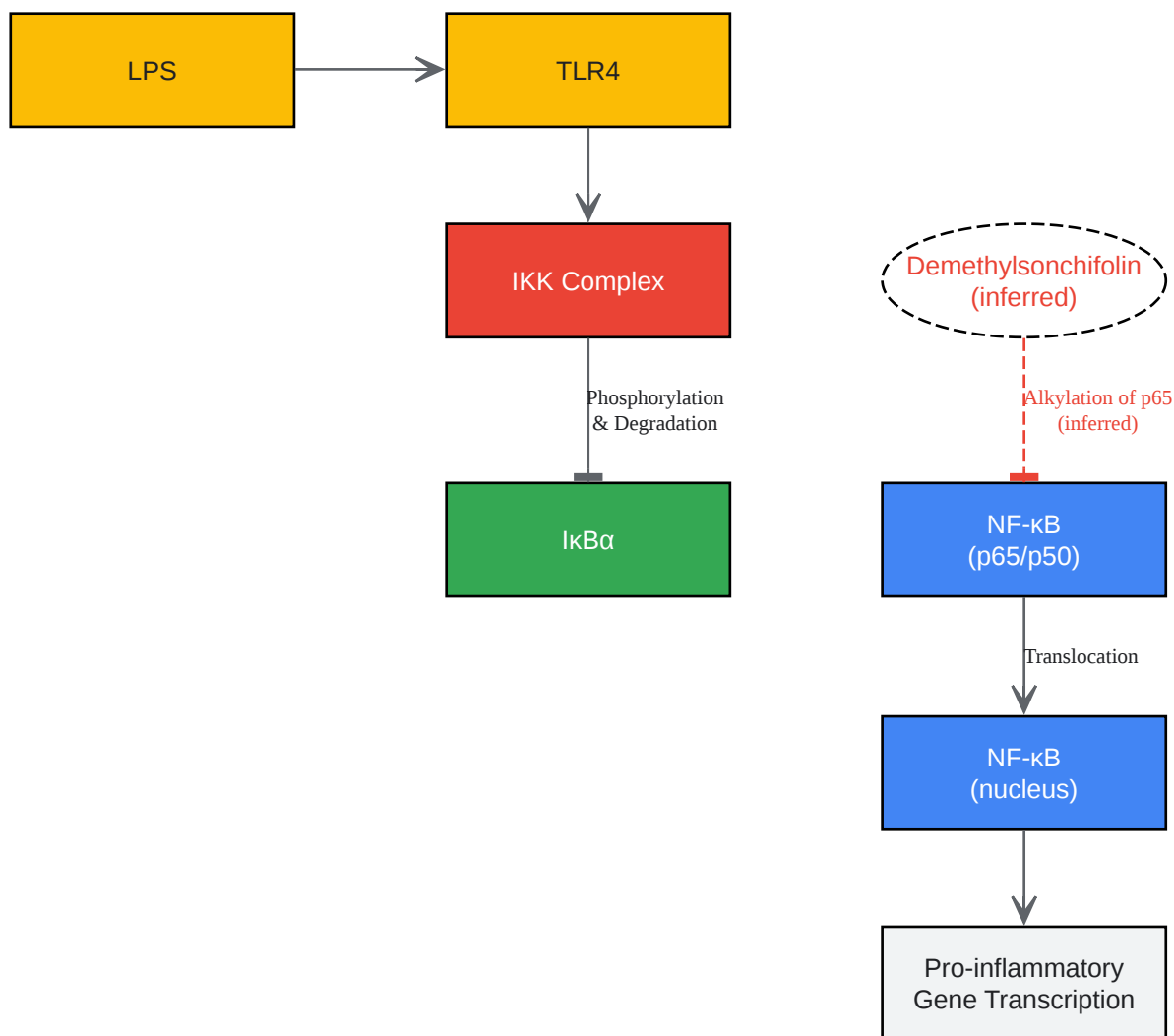
Data from a study on the purification and identification of antimicrobial sesquiterpene lactones from yacon leaves.

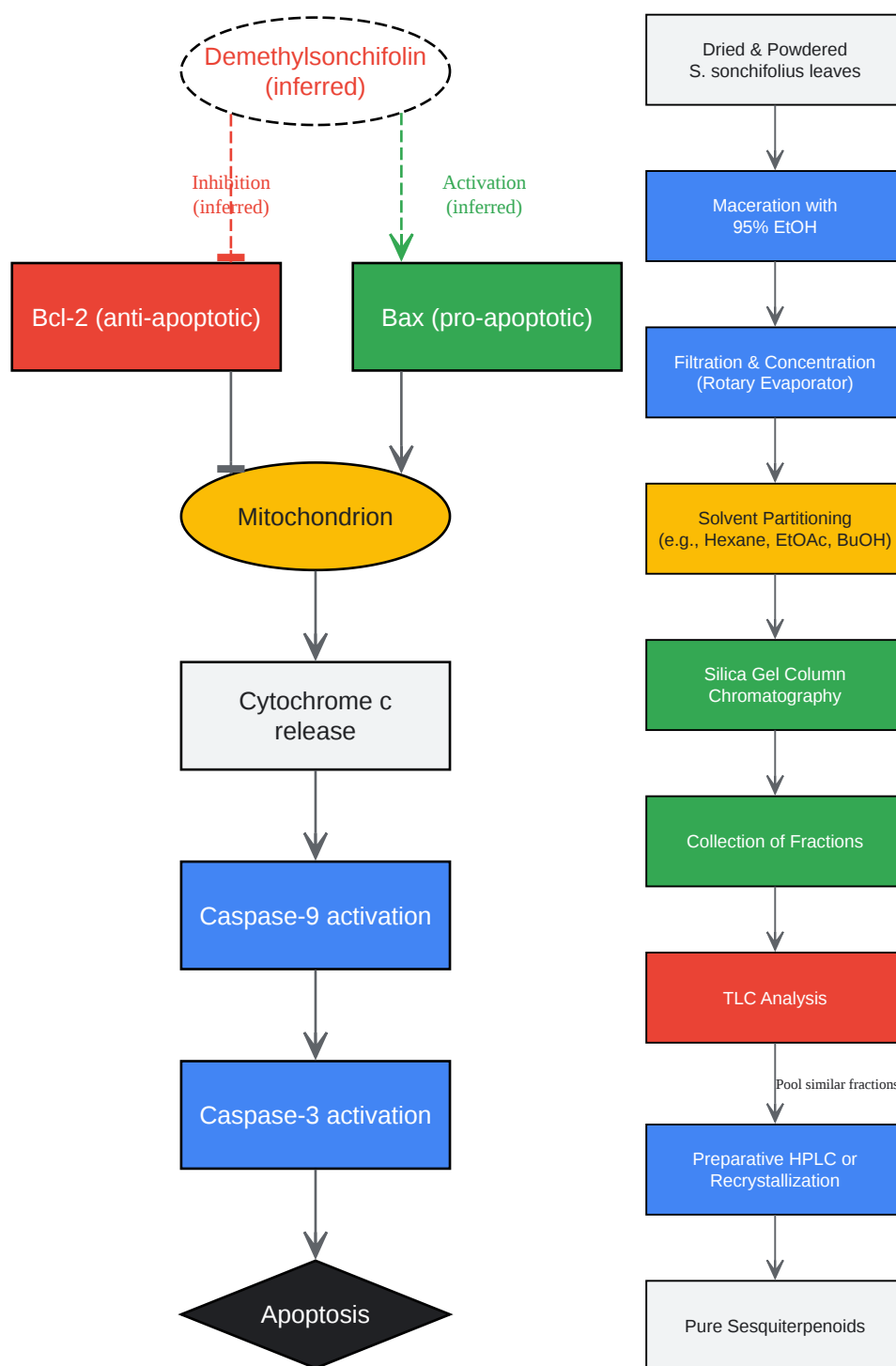
Potential Mechanisms of Action and Signaling Pathways

Based on the known activities of related sesquiterpenoid lactones, the following mechanisms and signaling pathways are proposed for **demethylsonchifolin**.

Inferred Anti-inflammatory Mechanism via NF- κ B Inhibition

Sesquiterpene lactones are well-documented inhibitors of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, a key regulator of inflammation. The proposed mechanism involves the direct alkylation of the p65 subunit of NF- κ B by the α -methylene- γ -lactone moiety, which prevents its translocation to the nucleus and subsequent transcription of pro-inflammatory genes.





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